

# CAS number and alternate names for Thionin perchlorate

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## Compound of Interest

Compound Name: *Thionin perchlorate*

Cat. No.: *B149521*

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## Thionin Perchlorate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Thionin perchlorate** is a cationic dye belonging to the phenothiazine family, recognized for its utility in a range of scientific applications. Comprising a thionin cation and a perchlorate anion, this compound is notably employed as a biological stain, particularly in histology for staining chromatin and mucin.<sup>[1]</sup> Its properties as a redox indicator also lend it to applications in analytical chemistry. This technical guide provides an in-depth overview of **Thionin perchlorate**, including its chemical and physical properties, detailed experimental protocols for its use, and important safety considerations.

### Chemical Identification and Alternate Names

**Thionin perchlorate** is identified by the CAS number 25137-58-0.<sup>[1][2]</sup> Due to its chemical structure and historical context, it is also known by several alternate names.

| Identifier Type | Value  |
|-----------------|--|
| CAS Number      | 25137-58-0[1][2]                                 |
| Synonyms        | 3,7-Diaminophenothiazin-5-ium perchlorate[1][2]  |
|                 | Thionine perchlorate[1]                          |
|                 | 7-amino-3H-phenothiazin-3-iminium perchlorate[2] |
|                 | Phenothiazin-5-ium, 3,7-diamino-, perchlorate[2] |

## Physicochemical Properties

A summary of the key physical and chemical properties of **Thionin perchlorate** is presented below. This data is essential for its proper handling, storage, and application in experimental settings.

| Property                               | Value  | Reference |
|--|--|-----------|
| Molecular Formula                      | C <sub>12</sub> H <sub>10</sub> ClN <sub>3</sub> O <sub>4</sub> S                          | [1][2]    |
| Molecular Weight                       | 327.74 g/mol   | [1]       |
| Appearance                             | Dark-green, glistening crystalline powder  | [3]       |
| Solubility                             | Soluble in hot water. The perchlorate ion generally enhances solubility in polar solvents. | [2][3]    |
| Absorbance Maximum (λ <sub>max</sub> ) | ~602.5 nm  | [3]       |

## Experimental Protocols

**Thionin perchlorate** is a versatile tool in the laboratory. Below are detailed protocols for two of its primary applications: histological staining and as a redox indicator.

# Histological Staining: Nissl Staining Protocol for Paraffin-Embedded Sections

Nissl staining with thionin is a classic neurohistological technique used to visualize Nissl bodies (rough endoplasmic reticulum) in the cytoplasm of neurons. This allows for the assessment of neuronal morphology and cytoarchitecture.<sup>[4][5][6]</sup>

## Solutions:

- 0.1% Thionin Staining Solution:
  - **Thionin perchlorate:** 0.1 g
  - Distilled water: 100 mL
  - Optional: For buffered solutions, which can provide more consistent results, prepare an acetate buffer (pH ~4.5) and dissolve the thionin in this buffer.
- Differentiating Solution:
  - 70% Ethanol
- Dehydrating Alcohols:
  - 95% Ethanol
  - 100% Ethanol
- Clearing Agent:
  - Xylene
- Mounting Medium:
  - Resinous mounting medium (e.g., DPX)

## Procedure:

- Deparaffinization and Rehydration:

1. Immerse slides in two changes of xylene for 5 minutes each.
2. Transfer slides through two changes of 100% ethanol for 3 minutes each.
3. Hydrate slides through 95% ethanol and 70% ethanol for 2 minutes each.
4. Rinse in distilled water.

- Staining:

1. Immerse slides in the 0.1% thionin solution for 5-15 minutes. The optimal time may vary depending on the tissue and desired staining intensity.

- Differentiation:

1. Briefly rinse the slides in distilled water.
2. Differentiate in 70% ethanol for 30 seconds to 2 minutes. This step is critical and should be monitored microscopically to achieve the desired contrast between Nissl bodies (dark blue/purple) and the background.

- Dehydration and Clearing:

1. Dehydrate the sections through 95% ethanol (2 minutes), followed by two changes of 100% ethanol (3 minutes each).
2. Clear in two changes of xylene for 5 minutes each.

- Mounting:

1. Apply a coverslip using a resinous mounting medium.

#### Expected Results:

- Nissl bodies and nuclei: Dark blue to purple<sup>[5]</sup>
- Background: Colorless to pale blue

## Redox Indicator: Photochemical Reaction with Iron(II)

Thionin can act as a redox indicator, where its colored (oxidized) form is reduced to a colorless (leuco) form. This property can be demonstrated in a photochemical reaction with iron(II) sulfate.

Solutions:

- 0.001 M Thionin Solution:
  - Dissolve 0.033 g of **Thionin perchlorate** in 100 mL of distilled water.
- 1 M Sulfuric Acid:
  - Slowly add 5.5 mL of concentrated sulfuric acid to 94.5 mL of distilled water with constant stirring in an ice bath.
- Iron(II) Sulfate Heptahydrate

Procedure:

- In a beaker, combine 10 mL of the 0.001 M thionin solution with 100 mL of 1 M sulfuric acid and approximately 500 mL of distilled water. The solution will be a deep blue/purple color.
- Add approximately 2 g of iron(II) sulfate heptahydrate and stir until dissolved.
- Expose the solution to a bright light source (e.g., an overhead projector or a powerful lamp). The blue/purple color will fade as the thionin is reduced by the iron(II) ions in a light-dependent reaction.
- Removing the light source will allow the colorless leuco-thionin to be re-oxidized by the iron(III) ions formed, and the blue/purple color will return.

## Safety Information

A specific Safety Data Sheet (SDS) for **Thionin perchlorate** is not readily available. The following information is synthesized from the SDS for Thionin and general knowledge of the

hazards associated with perchlorates. It is imperative to handle this compound with care, recognizing the potential hazards of both the dye and the oxidizing anion.

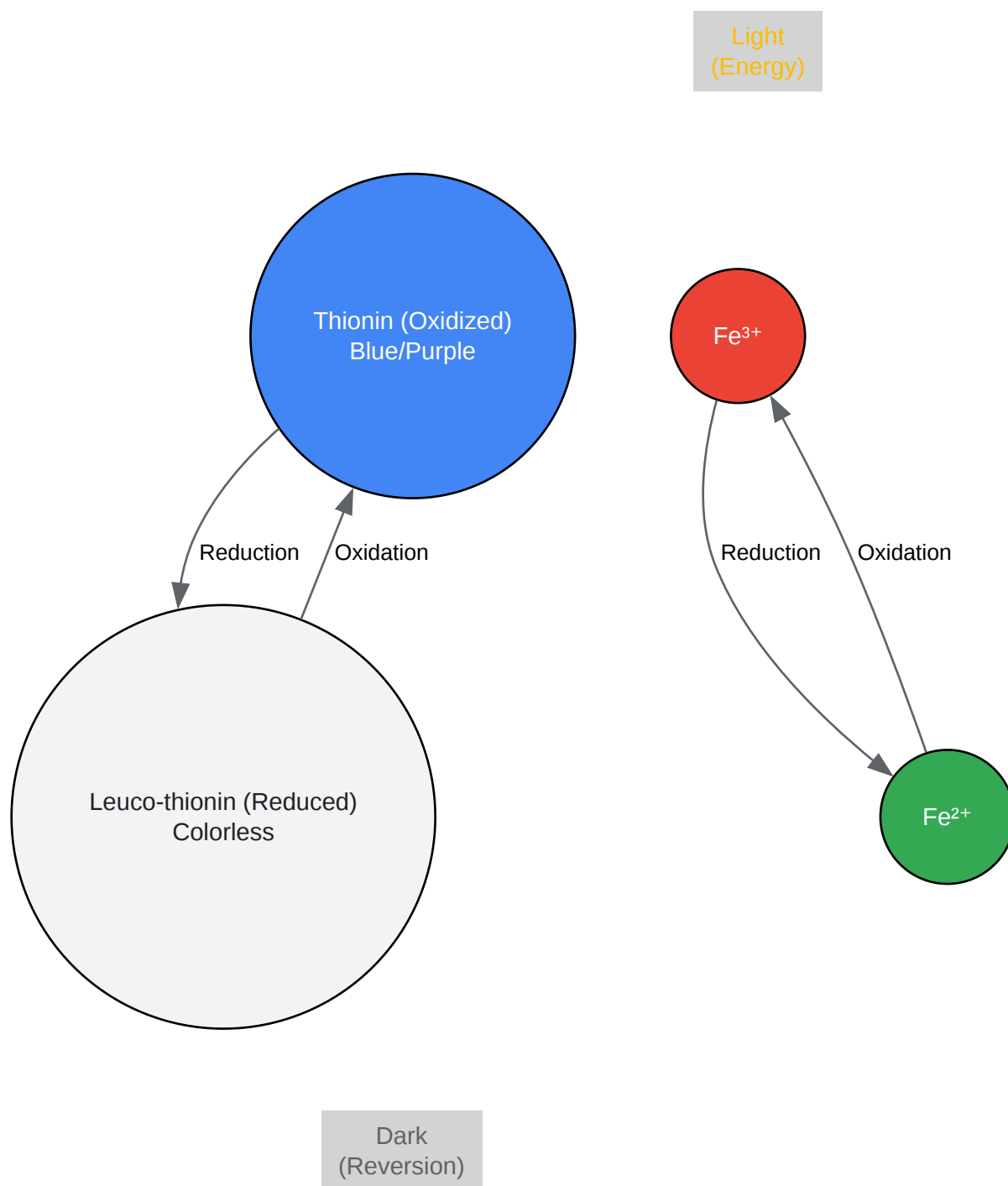
| Hazard Category         | Description   | Precautions  |
|-------------------------|---|--|
| Eye and Skin Irritation | Causes skin and eye irritation.<br>[3]  | Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[3]   |
| Oxidizing Properties    | Perchlorates are strong oxidizing agents and may cause fire or explosion, especially when mixed with combustible materials. | Keep away from heat, sparks, open flames, and combustible materials. Store in a cool, dry, well-ventilated area away from incompatible substances. |
| Ingestion               | May be harmful if swallowed.  | Do not ingest. Wash hands thoroughly after handling.   |
| Inhalation              | Avoid breathing dust.[7]  | Handle in a well-ventilated area or with local exhaust ventilation.  |

#### First Aid Measures:

- **Eye Contact:** Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- **Skin Contact:** Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
- **Ingestion:** Do not induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Get medical aid immediately.
- **Inhalation:** Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.

## Visualizations





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Caption: The reversible photochemical redox reaction of Thionin with Iron (II/III).



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